

flow cytometry protocols for measuring BMS-986118 occupancy

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Compound of Interest

Compound Name: BMS-986118
CAS No.: 1610562-74-7
Cat. No.: B606284

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Application Note: Flow Cytometric Assessment of **BMS-986118** (GPR40 Agonist) Receptor Occupancy

Executive Summary & Molecule Profile

Critical Identity Clarification: **BMS-986118** is a potent, orally bioavailable small molecule agonist targeting GPR40 (Free Fatty Acid Receptor 1/FFAR1), primarily developed for the treatment of Type 2 Diabetes [1, 2].

Unlike monoclonal antibodies (mAbs) where Receptor Occupancy (RO) is measured by direct detection (anti-drug antibodies) or target competition, **BMS-986118** is a non-fluorescent small molecule. Therefore, this protocol utilizes a Fluorescent Tracer Displacement Assay. This method relies on the competition between the unlabeled drug (**BMS-986118**) and a high-affinity, fluorescently labeled GPR40 ligand (the "Tracer") for the orthosteric binding site.

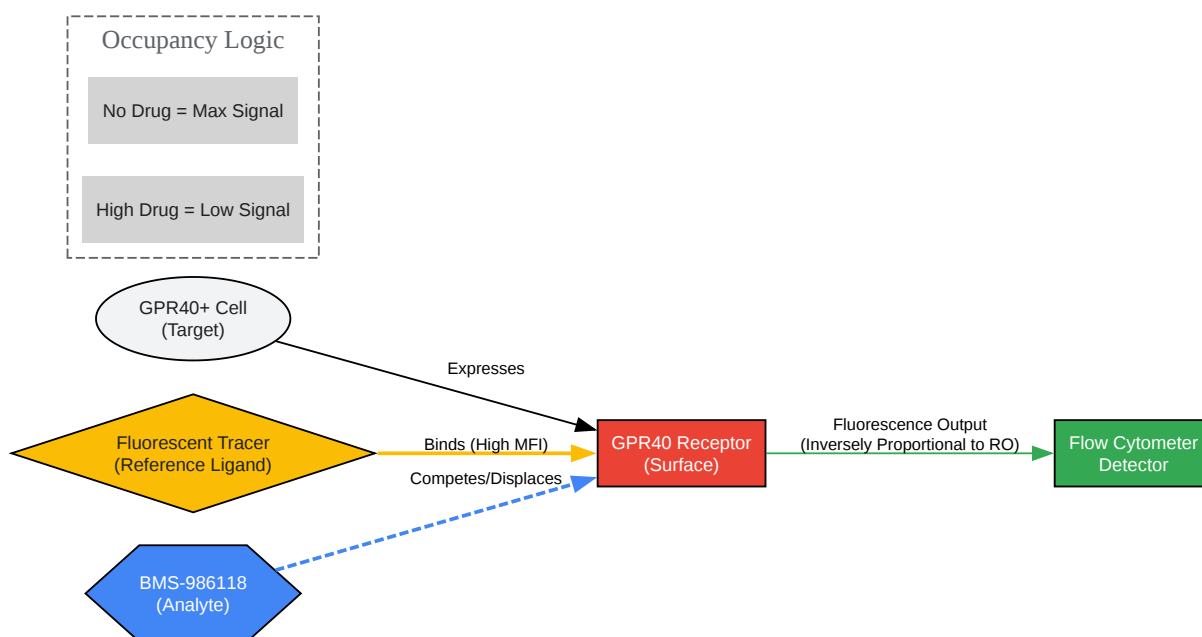
Assay Principle:

- High Fluorescence: Low Drug Occupancy (Tracer binds freely).

- Low Fluorescence: High Drug Occupancy (**BMS-986118** displaces Tracer).

Mechanistic Workflow

The following diagram illustrates the competitive displacement mechanism required to quantify small molecule occupancy via flow cytometry.



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Figure 1: Competitive Displacement Workflow. **BMS-986118** occupancy is calculated by the reduction in Mean Fluorescence Intensity (MFI) of the Tracer.

Experimental Design & Reagents

A. Reagents & Materials

Component	Specification/Notes
Test Article	BMS-986118 (Solubilized in DMSO, diluted in assay buffer).
Target Cells	Primary: Human Islets or PBMCs (if GPR40+ subpopulation identified). Validation: CHO-K1 or HEK293 stably transfected with human GPR40 (FFAR1).
Fluorescent Tracer	Critical Reagent: A fluorescently conjugated GPR40 ligand (e.g., BODIPY-labeled TAK-875 or a custom BMS-986118-Fluor conjugate). Must have known K _d .
Live/Dead Stain	Zombie NIR™ or DAPI (Essential to exclude dead cells which bind tracers non-specifically).
Assay Buffer	HBSS + 0.5% BSA + 0.1% NaN ₃ (Sodium Azide prevents receptor internalization during assay).
Blocker	Fc Block (Human TruStain FcX™) to prevent non-specific binding on immune cells.

B. The "Tracer" Selection Strategy

Since **BMS-986118** is a small molecule, you cannot use an anti-human IgG secondary. You must validate a Tool Compound.

- Option 1 (Commercial): Check for commercially available fluorescent FFAR1 agonists/antagonists.
- Option 2 (Custom): Conjugate a fluorophore (e.g., Alexa Fluor 647) to a GPR40 ligand via a linker that does not interfere with the pharmacophore.
- Validation Requirement: The Tracer must show saturable binding to GPR40+ cells and negligible binding to GPR40- parental cells.

Detailed Protocol: Competitive RO Assay

Phase 1: Tracer Saturation (KD Determination)

Before measuring **BMS-986118**, you must determine the concentration of Tracer that achieves ~80% receptor saturation (EC80) without high background.

- Harvest Cells: Detach adherent GPR40+ CHO cells using Accutase (avoid Trypsin to protect receptor integrity).
- Wash: Resuspend in Assay Buffer at

cells/mL.
- Titration: Aliquot cells into a 96-well V-bottom plate. Add Fluorescent Tracer in a 12-point serial dilution (e.g., 0.1 nM to 1 μ M).
- Incubation: Incubate for 45-60 minutes at 4°C (on ice) to prevent internalization.
- Wash: Wash 2x with cold Assay Buffer (centrifuge 400 x g, 5 min).
- Acquisition: Analyze on Flow Cytometer. Plot MFI vs. Concentration to find the

and select the EC80 concentration for Phase 2.

Phase 2: BMS-986118 Occupancy Measurement

Step 1: Sample Preparation

- Ex Vivo Dosing (Standard Curve): Prepare a 12-point dilution series of **BMS-986118** in Assay Buffer (range: 0.01 nM to 10 μ M).
- In Vivo Samples: If analyzing cells from dosed subjects/animals, collect blood/tissue and process immediately into single-cell suspensions on ice.

Step 2: Competitive Incubation

- Plate

cells per well.

- Block: Add Fc Block (5 min, RT).
- Add Drug: Add 50 μ L of **BMS-986118** standards (or use patient cells). Incubate 30 mins at 4°C.
 - Note: This pre-incubation allows the drug to bind before the tracer challenges it.
- Add Tracer: Add 50 μ L of Fluorescent Tracer at the fixed EC80 concentration determined in Phase 1.
 - Final Volume: 100 μ L.
- Co-Incubation: Incubate for 60 minutes at 4°C in the dark.

Step 3: Staining & Wash

- Wash: Add 150 μ L cold Assay Buffer. Spin 400 x g, 5 min. Aspirate.
- Viability: Resuspend in 100 μ L Assay Buffer containing Live/Dead stain (e.g., DAPI).
- Wash: Wash 1x to remove excess viability dye.

Step 4: Flow Cytometry Acquisition

- Instrument: BD FACSCelesta, Fortessa, or equivalent.
- Gating Strategy:
 - FSC/SSC (Cells)
 - FSC-H/FSC-A (Singlets)
 - Live/Dead Negative (Viable)
 - Target Gate: GPR40+ Population (Histogram of Tracer Channel).

Data Analysis & Calculation

The Receptor Occupancy (RO) is calculated based on the inhibition of Tracer binding.

Formulas:

- Specific MFI:
- Percent Receptor Occupancy (%RO):
 - : Signal from cells with **BMS-986118**.[\[1\]](#)
 - : Signal from cells with Tracer ONLY (0% Occupancy control).
 - : Signal from cells with Tracer + Excess (10 μ M) unlabeled competitor (100% Occupancy control).

Data Output Table:

Sample Condition	Tracer Status	Drug Status	Expected Outcome	Purpose
Unstained	-	-	Background Fluorescence	Instrument setup
Max Binding ()	+ (EC80)	-	High MFI	0% RO Reference
Non-Specific ()	+ (EC80)	+ (Saturating)	Low MFI	100% RO Reference
Test Sample	+ (EC80)	+ (Variable)	Variable MFI	Calculate Unknown RO

Troubleshooting & Optimization

- Low Signal Window: If

is small (< 5-fold), the assay is not sensitive.
 - Solution: Use a brighter fluorophore (e.g., PE or APC instead of FITC) or select a Tracer with higher affinity (lower

).

- Receptor Internalization: GPR40 is a GPCR and can internalize upon agonist binding.
 - Solution: Strictly maintain 4°C throughout the assay and include Sodium Azide in buffers to metabolically arrest the cells.
- Off-Rate (

) Effects: If **BMS-986118** has a fast off-rate, it may wash off during the wash steps, leading to underestimation of RO.

 - Solution: Perform a "No-Wash" assay if background allows, or fix cells lightly (1% PFA) after tracer binding (validation required).

References

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- To cite this document: BenchChem. [flow cytometry protocols for measuring BMS-986118 occupancy]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b606284/docs#flow-cytometry-protocols-for-measuring-bms-986118-occupancy\]](https://www.benchchem.com/product/b606284/docs#flow-cytometry-protocols-for-measuring-bms-986118-occupancy)

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